

safety and handling precautions for 4-bromo-2-pentene

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Compound of Interest

Compound Name: 4-Bromo-2-pentene

Cat. No.: B158656

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An In-depth Technical Guide to the Safe Handling of **4-Bromo-2-Pentene**

This guide provides comprehensive safety and handling information for **4-bromo-2-pentene**, targeting researchers, scientists, and professionals in drug development. Due to the limited availability of specific data for **4-bromo-2-pentene**, this guide synthesizes information from safety data sheets (SDS) of structurally similar compounds, such as 5-bromo-1-pentene and 2-bromopentane. It is imperative to handle **4-bromo-2-pentene** with the precautions outlined herein, assuming it possesses similar hazardous properties to these related brominated hydrocarbons.

Hazard Identification and Classification

While specific GHS classifications for **4-bromo-2-pentene** are not readily available, based on analogous compounds, it should be treated as a hazardous substance. The primary hazards include flammability, skin and eye irritation, and potential respiratory tract irritation.

Table 1: GHS Hazard Statements for Structurally Similar Compounds

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Flammable Liquids	Highly flammable liquid and vapor		Danger
Skin Corrosion/Irritation	Causes skin irritation		Warning
Serious Eye Damage/Eye Irritation	Causes serious eye irritation		Warning
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation		Warning

Physical and Chemical Properties

The following table summarizes the known physical and chemical properties of a related isomer, 2-bromopentane. These values should be considered indicative for **4-bromo-2-pentene**.

Table 2: Physical and Chemical Properties of 2-Bromopentane

Property	Value
Appearance	Clear Liquid
Odor	Strong
Melting Point/Range	-95.5 °C / -139.9 °F[1]
Boiling Point/Range	116 - 117 °C / 240.8 - 242.6 °F @ 760 mmHg[1]
Flash Point	20 °C / 68 °F[1]

Safe Handling and Storage

Proper handling and storage are crucial to minimize the risks associated with **4-bromo-2-pentene**.

Handling Procedures

- Always work in a well-ventilated area, preferably within a chemical fume hood.[2][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][4]
- Use non-sparking tools and explosion-proof equipment.[1][2][5]
- Ground and bond containers and receiving equipment to prevent static discharge.[1][2]
- Wear appropriate personal protective equipment (PPE) at all times.[2][4]
- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe vapors or mists.[1][2]
- Wash hands thoroughly after handling.[2][6]

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[1][2][4]
- Keep refrigerated when possible.[4]
- Store away from incompatible materials such as strong oxidizing agents, strong bases, and acids.[1][2]
- Store in a locked-up area.[1][2]

Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when working with **4-bromo-2-pentene**.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification
Eye/Face Protection	Tight-sealing safety goggles or a face shield (EN 166).[4]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and apron.[2][4]
Respiratory Protection	Use a NIOSH-approved respirator with an organic vapor cartridge if ventilation is inadequate or for emergency use.[7]

Emergency Procedures

First-Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Table 4: First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention.[2][5]
Skin Contact	Immediately remove all contaminated clothing. Rinse the skin with plenty of water and soap for at least 15 minutes. Seek medical attention if irritation persists.[2][4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[2][4]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[5][8]

Fire-Fighting Measures

4-Bromo-2-pentene is expected to be a flammable liquid.

Table 5: Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use dry chemical, carbon dioxide (CO2), or alcohol-resistant foam.[4][5]
Unsuitable Extinguishing Media	Do not use a solid water stream as it may scatter and spread the fire.[4]
Specific Hazards	Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back. [1][4] Containers may explode when heated.[1][4]
Protective Equipment	Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1]

Accidental Release Measures

In the event of a spill, follow these procedures:

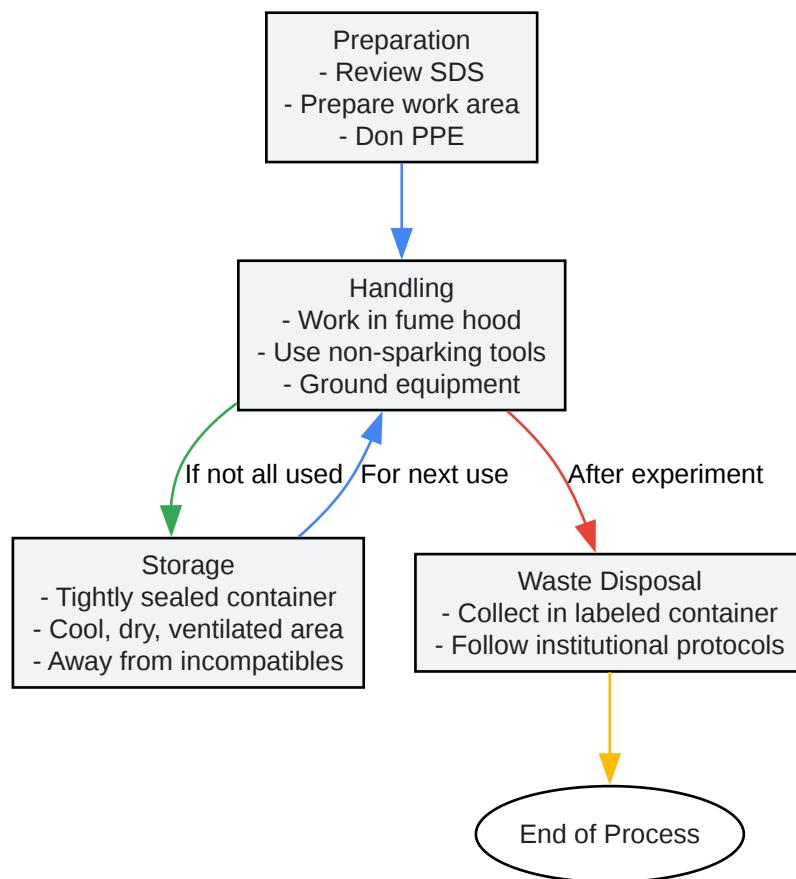
- Evacuate the area and eliminate all ignition sources.[2][6]
- Ventilate the area of the spill.
- Contain the spill using an inert absorbent material such as sand, earth, or vermiculite.[2][3]
- Collect the absorbed material using non-sparking tools and place it in a suitable, closed container for disposal.[2][3]
- Clean the spill area thoroughly.

Disposal Considerations

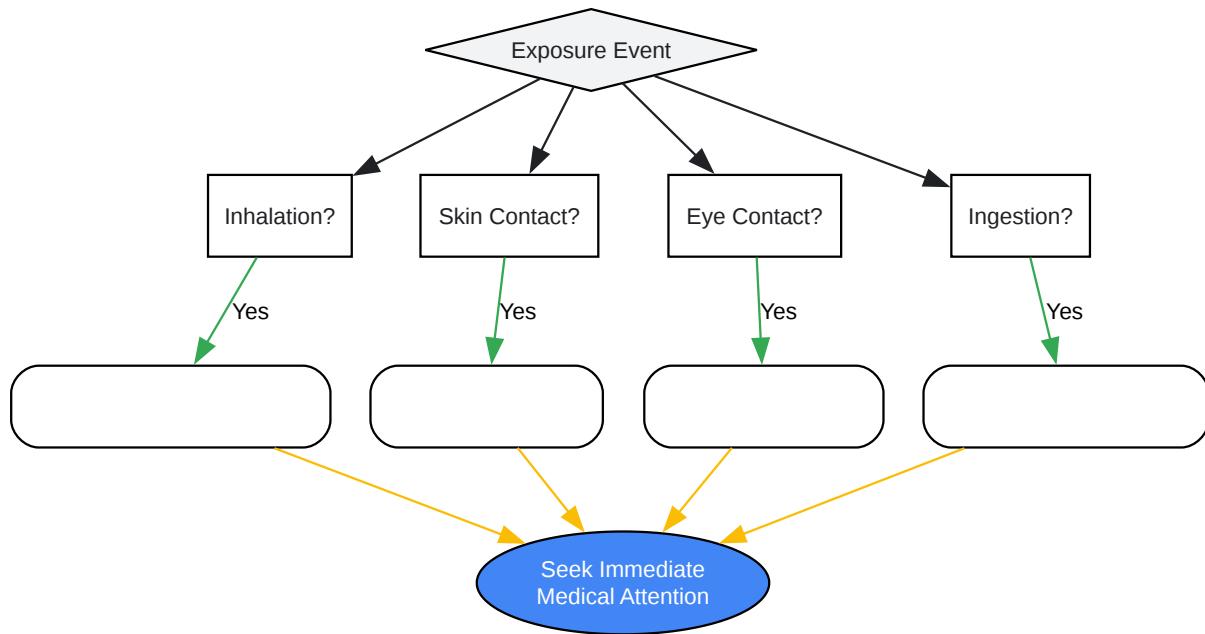
Dispose of **4-bromo-2-pentene** and its containers in accordance with local, regional, and national regulations. Do not allow it to enter drains or waterways.[2][5]

Visualized Workflows

The following diagrams illustrate key safety and emergency workflows.

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Caption: Workflow for the safe handling of **4-bromo-2-pentene**.

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Caption: Decision tree for first-aid procedures upon exposure.

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